

Technical Guide: Physicochemical Properties of 2-Bromo-5-chloro-1,3-dimethylbenzene

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Compound of Interest

Compound Name: 2-Bromo-5-chloro-1,3-dimethylbenzene

Cat. No.: B169440

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Introduction

2-Bromo-5-chloro-1,3-dimethylbenzene is a halogenated aromatic compound with significant applications as an intermediate in organic synthesis.^[1] Its utility is particularly notable in the pharmaceutical and dye industries, where its distinct molecular structure serves as a versatile building block for more complex molecules.^[1] This document provides a detailed overview of the molecular weight of this compound, a fundamental parameter for stoichiometric calculations in synthesis and for analytical characterization.

Molecular Identity and Structure

The chemical identity of **2-Bromo-5-chloro-1,3-dimethylbenzene** is established by its molecular formula and structural arrangement.

- Chemical Name: **2-Bromo-5-chloro-1,3-dimethylbenzene**^[2]
- Synonym: 4-Chloro-2,6-dimethylphenyl bromide^[3]
- CAS Number: 103724-99-8^{[2][3]}
- Molecular Formula: C₈H₈BrCl^{[2][3][4][5]}

The structural formula, illustrating the connectivity of atoms, is depicted in the diagram below.

Caption: 2D structure of **2-Bromo-5-chloro-1,3-dimethylbenzene**.

Molecular Weight

The molecular weight is a critical piece of data for any chemical compound. Below is a summary of the reported and calculated molecular weight for **2-Bromo-5-chloro-1,3-dimethylbenzene**.

Data Point	Value (g/mol)	Source
Reported Molecular Weight	219.508	[4]
Reported Molecular Weight	219.50	[2][3]
Reported Molecular Weight	219.51	
Calculated Molecular Weight	219.506	See Section 3.1

Calculation of Molecular Weight

The molecular weight was calculated using the molecular formula C_8H_8BrCl and the standard atomic weights of the constituent elements.

The calculation is as follows:

- Carbon (C): 8 atoms \times 12.011 u/atom = 96.088 u
- Hydrogen (H): 8 atoms \times 1.008 u/atom = 8.064 u [6][7][8]
- Bromine (Br): 1 atom \times 79.904 u/atom = 79.904 u [9][10][11][12]
- Chlorine (Cl): 1 atom \times 35.45 u/atom = 35.45 u [13][14][15][16]

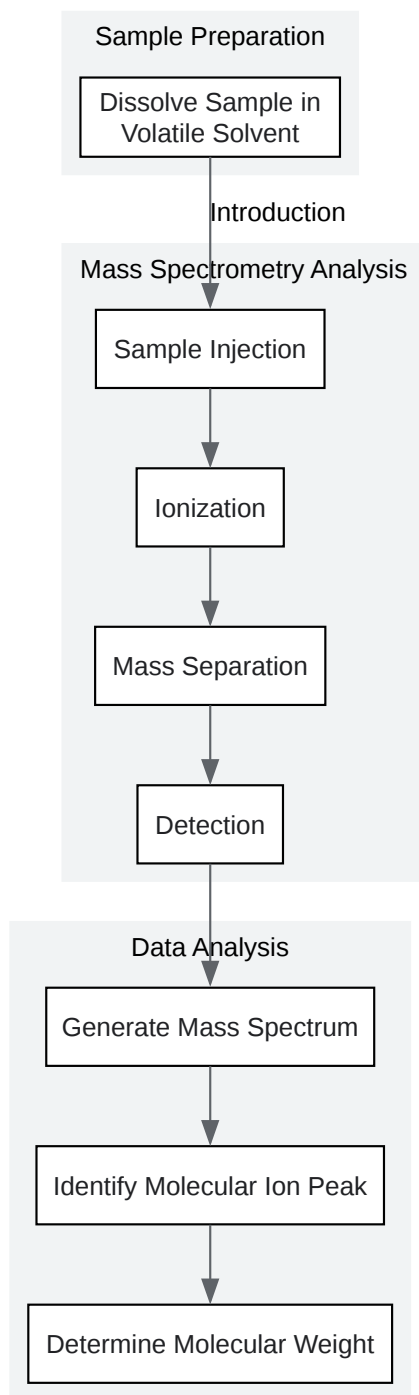
Total Molecular Weight = 96.088 + 8.064 + 79.904 + 35.45 = 219.506 g/mol

The slight variations in reported values can be attributed to differences in the atomic weight values used for the calculation.

Experimental Protocols

The determination of the molecular weight of a novel or synthesized compound typically involves mass spectrometry. This technique provides a highly accurate mass-to-charge ratio, from which the molecular weight can be determined. While specific experimental protocols for this particular compound are not detailed in the cited literature, a general workflow for such a determination is outlined below.

General Workflow for Molecular Weight Determination



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Caption: Generalized workflow for molecular weight determination via mass spectrometry.

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